

Spirambrene: A Technical Guide to a Unique Spirocyclic Fragrance Ingredient

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Spirambrene*

Cat. No.: *B16213631*

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Introduction

Spirambrene is a synthetic fragrance ingredient known for its complex, powerful, and diffusive odor profile, characterized by amber, woody, spicy, and aldehydic notes.^{[1][2]} Its unique chemical architecture, featuring a spirocyclic system that combines a bicyclo[4.1.0]heptane and a 1,3-dioxane ring, is central to its distinct olfactory properties. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and a plausible synthetic approach for **Spirambrene**, alongside its applications in the fragrance industry. Due to its proprietary nature as a commercial ingredient, detailed experimental protocols and comprehensive spectral data are not extensively published. Therefore, this guide consolidates available information and presents representative methodologies.

Chemical Structure and Nomenclature

The chemical structure of **Spirambrene** is characterized by a pentamethyl-substituted spiro[bicyclo[4.1.0]heptane-2,5'-[1][3]dioxane] system. It exists as a mixture of diastereoisomers, which contributes to its complex scent profile.

Systematic Name: 2',2',3,7,7-Pentamethylspiro[bicyclo[4.1.0]heptane-2,5'-[1][3]dioxane] (diastereoisomers)[1]

CAS Numbers: 121251-68-1, 121251-67-0[1]

Molecular Formula: C₁₅H₂₆O₂[1][4]

Molecular Weight: 238.37 g/mol [4]

 Chemical structure of Spirambrene

Physicochemical Properties

A summary of the key physicochemical properties of **Spirambrene** is provided in the table below. This data is essential for formulation, stability testing, and safety assessments.

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[1][3][5]
Molecular Weight	238.4 g/mol	[1]
Log P	4.9	[1]
Vapor Pressure	0.0039 hPa	[1]
Boiling Point	~252 °C	[1][4]
Flash Point	>200 °F (93.3 °C)	[3][4]
Specific Gravity	0.97920 to 0.99000 @ 25.00 °C	[3][5]
Refractive Index	1.49400 to 1.50000 @ 20.00 °C	[3][5]
Solubility	Insoluble in water; soluble in organic solvents	[4]

Synthesis of Spirambrene: A Representative Protocol

While the specific industrial synthesis of **Spirambrene** is proprietary to Givaudan, a plausible synthetic route can be conceptualized based on established organic chemistry principles. The key structural feature is a spiro-ketal (a spirocyclic acetal). Such moieties are typically formed through the acid-catalyzed reaction of a ketone with a diol.

The synthesis of **Spirambrene** likely involves two main stages:

- Synthesis of the Bicyclic Ketone Precursor: Preparation of 3,7,7-trimethylbicyclo[4.1.0]heptan-2-one. This could be achieved through various synthetic routes known in terpene chemistry.
- Spiroacetalization: The acid-catalyzed reaction of the bicyclic ketone with a substituted propane-1,3-diol to form the spirocyclic 1,3-dioxane ring.

Representative Experimental Protocol: Spiroacetalization

Disclaimer: The following is a generalized, representative protocol for acetal formation and has not been specifically verified for the synthesis of **Spirambrene**.

Materials:

- 3,7,7-trimethylbicyclo[4.1.0]heptan-2-one (1 equivalent)
- 2,2-dimethylpropane-1,3-diol (1.1 equivalents)
- p-Toluenesulfonic acid (catalytic amount, e.g., 0.02 equivalents)
- Toluene (as solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Dean-Stark apparatus

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add 3,7,7-trimethylbicyclo[4.1.0]heptan-2-one, 2,2-dimethylpropane-1,3-diol, and a catalytic amount of p-toluenesulfonic acid in toluene.
- Heat the mixture to reflux. The water formed during the reaction is azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting ketone is consumed.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography to yield the desired diastereomeric mixture of **Spirambrene**.

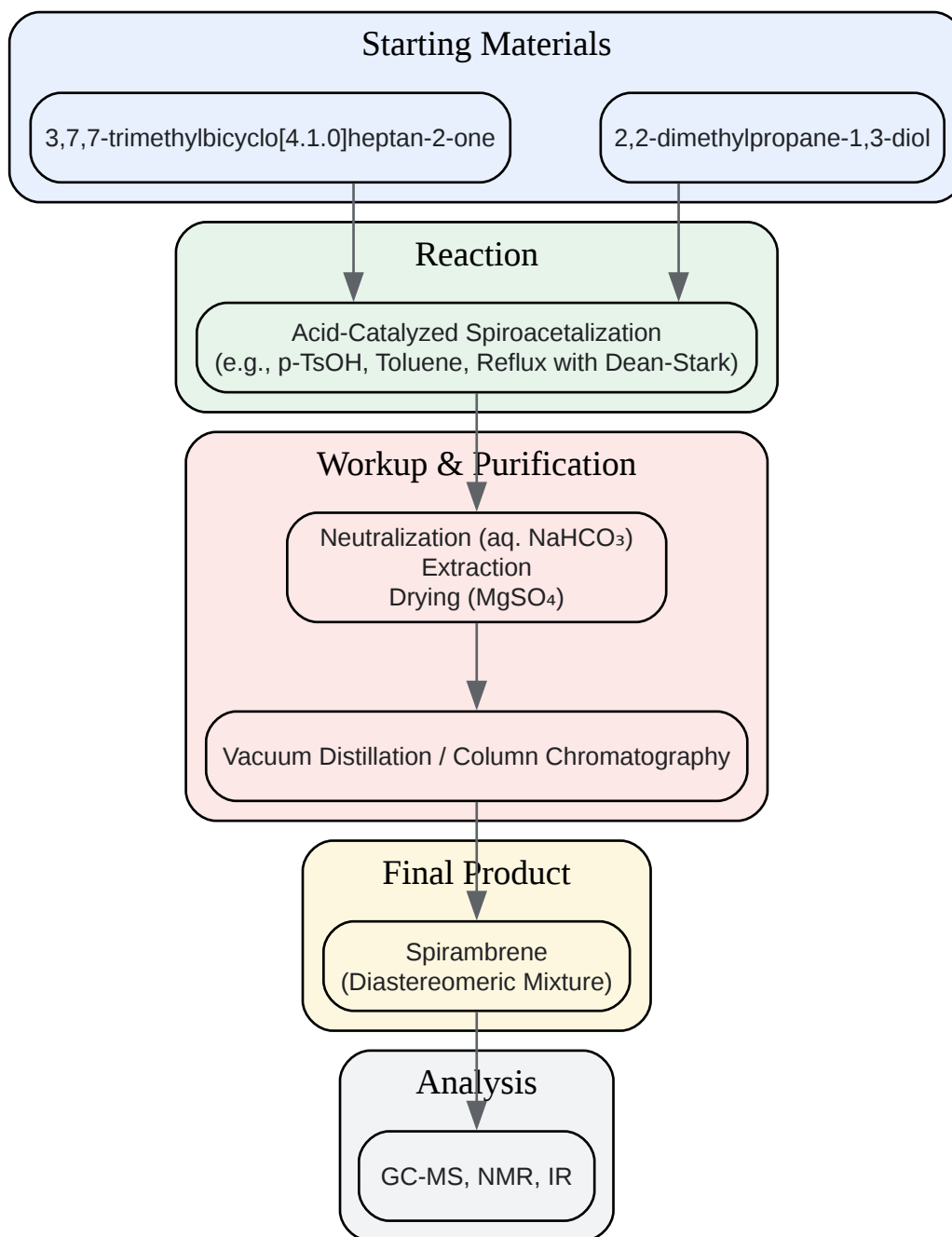
Structural Elucidation and Characterization

The definitive structure of **Spirambrene** and its diastereomers would be established using a combination of modern spectroscopic techniques.

Technique	Purpose	Expected Observations
^1H NMR	To determine the proton environment, including chemical shifts, splitting patterns, and coupling constants, which helps to identify the different methyl groups and protons on the bicyclic and dioxane rings.	Complex multiplets for the ring protons and distinct singlets for the methyl groups. The relative stereochemistry of the diastereomers would influence the chemical shifts.
^{13}C NMR	To identify the number of unique carbon atoms and their chemical environment (e.g., quaternary carbons, CH , CH_2 , CH_3). The spiro-carbon would have a characteristic chemical shift.	Resonances corresponding to the spiro-carbon, the carbons of the dioxane ring, and the carbons of the bicycloheptane skeleton.
Mass Spectrometry (MS)	To determine the molecular weight and fragmentation pattern, confirming the elemental composition.	A molecular ion peak corresponding to the molecular weight of $\text{C}_{15}\text{H}_{26}\text{O}_2$ ($m/z = 238.37$). Fragmentation patterns would likely involve the cleavage of the dioxane ring.
Infrared (IR) Spectroscopy	To identify the functional groups present, particularly the C-O bonds of the acetal.	Strong C-O stretching vibrations characteristic of an acetal. Absence of a strong C=O stretch would confirm the conversion of the ketone precursor.
Gas Chromatography (GC)	To separate the different diastereoisomers and assess the purity of the product.	Multiple peaks corresponding to the different diastereomers present in the mixture.

Visualizations

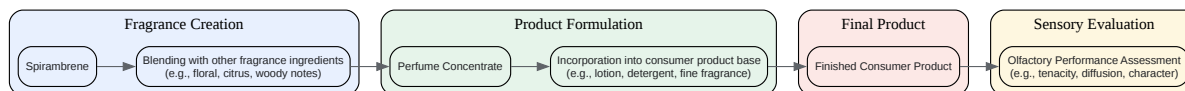
Plausible Synthetic Workflow for Spirambrene



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Caption: A plausible synthetic workflow for **Spirambrene**.

Application of Spirambrene in the Fragrance Industry



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Caption: Workflow for the application of **Spirambrene** in perfumery.

Conclusion

Spirambrene is a significant synthetic molecule in the palette of modern perfumery, valued for its powerful and multifaceted woody-amber character. While detailed synthetic and analytical data remain largely proprietary, this guide provides a comprehensive overview of its chemical nature and a scientifically grounded, representative approach to its synthesis and characterization. For researchers in fragrance chemistry and related fields, the complex spirocyclic structure of **Spirambrene** serves as an interesting target for synthetic exploration and structure-activity relationship studies. Its successful application underscores the continued importance of innovative molecular design in the creation of novel fragrance ingredients.

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- To cite this document: BenchChem. [Spirambrene: A Technical Guide to a Unique Spirocyclic Fragrance Ingredient]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16213631/docs#spirambrene-a-technical-guide-to-a-unique-spirocyclic-fragrance-ingredient\]](https://www.benchchem.com/product/b16213631/docs#spirambrene-a-technical-guide-to-a-unique-spirocyclic-fragrance-ingredient)

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